

Essential Safety and Operational Guide for Handling Hpk1-IN-45

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Compound of Interest

Compound Name: Hpk1-IN-45

Cat. No.: B12364026

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This document provides crucial safety and logistical information for the handling and disposal of the research chemical **Hpk1-IN-45**. The following procedures are based on the safety data sheet for the structurally similar compound, HPK1-IN-14, and are intended to provide a robust framework for safe laboratory operations. Researchers, scientists, and drug development professionals should use this guide in conjunction with their institution's established safety protocols.

Hazard Identification and Classification

Hpk1-IN-45 is a potent small molecule inhibitor. While a specific Safety Data Sheet (SDS) for **Hpk1-IN-45** is not publicly available, data for the closely related compound HPK1-IN-14 indicates the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

It is crucial to handle this compound with care to avoid ingestion and release into the environment.

Personal Protective Equipment (PPE)

To ensure personal safety and prevent exposure, the following personal protective equipment must be worn when handling **Hpk1-IN-45**.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields. [1]	Protects eyes from splashes or aerosolized powder.
Hand Protection	Protective gloves (e.g., nitrile). [1]	Prevents skin contact and absorption.
Skin & Body Protection	Impervious clothing, such as a lab coat. [1]	Provides a barrier against accidental spills.
Respiratory Protection	Suitable respirator. [1]	Required when handling the powder outside of a certified chemical fume hood to prevent inhalation.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Hpk1-IN-45** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust and aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)

- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

Storage Condition	Temperature
Powder	-20°C [1]
In Solvent	-80°C [1]

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
Eye Contact	Remove any contact lenses, locate an eye-wash station, and immediately flush eyes with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. [1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. [1]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, provide respiratory support.

Disposal Plan

Proper disposal of **Hpk1-IN-45** and its containers is imperative to prevent environmental contamination.

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)

- Avoid release to the environment.^[1]
- Collect any spillage.^[1]

Consult your institution's environmental health and safety (EHS) office for specific disposal protocols for chemical waste.

Experimental Protocol: Preparation of a Stock Solution

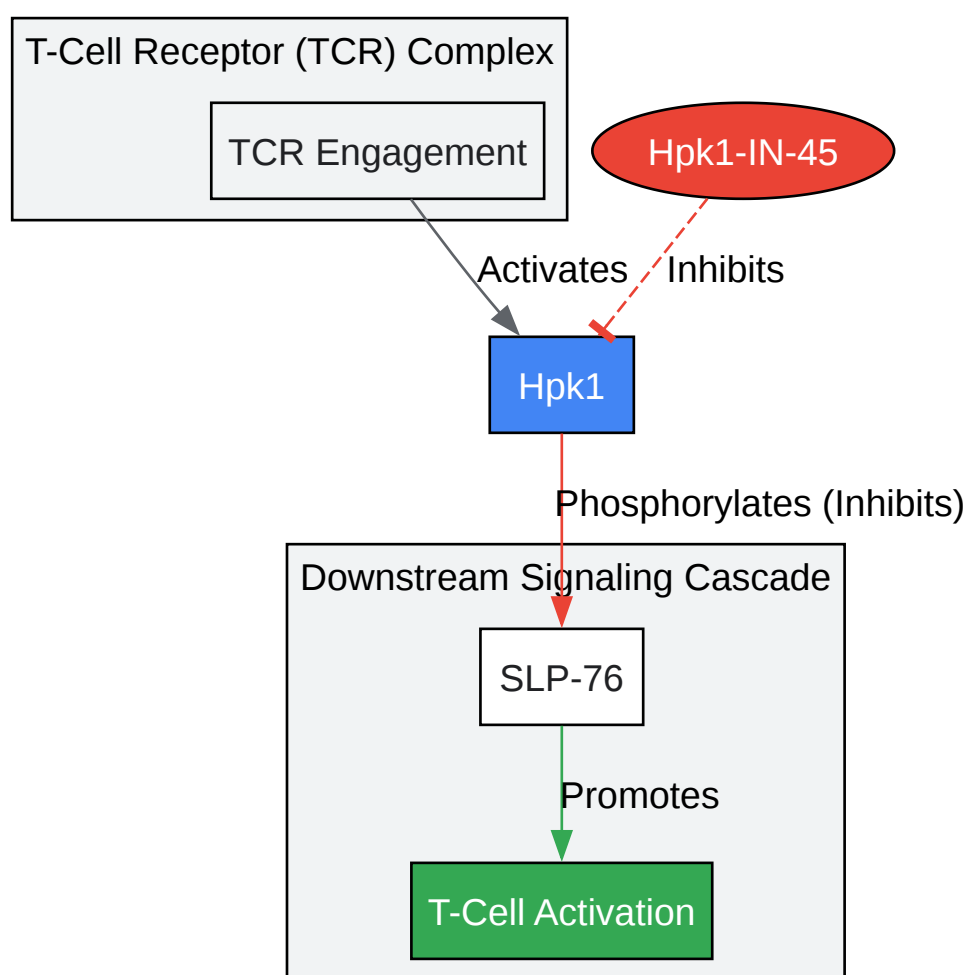
This protocol outlines the general steps for preparing a stock solution of **Hpk1-IN-45**. All steps should be performed in a chemical fume hood while wearing the appropriate PPE.

- Pre-weighing Preparation:
 - Ensure the analytical balance is clean and calibrated.
 - Place a clean, dry weigh boat on the balance and tare.
- Weighing the Compound:
 - Carefully transfer the desired amount of **Hpk1-IN-45** powder to the weigh boat.
 - Record the exact weight.
- Solubilization:
 - Transfer the weighed powder to an appropriate sterile, conical tube or vial.
 - Add the required volume of a suitable solvent (e.g., DMSO) to achieve the desired stock concentration.
 - Vortex or sonicate briefly until the compound is fully dissolved.
- Storage:
 - Label the tube or vial clearly with the compound name, concentration, date, and your initials.

- Store the stock solution at -80°C for long-term storage.[1]

Hpk1 Signaling Pathway

Hpk1 (Hematopoietic Progenitor Kinase 1) is a negative regulator of T-cell receptor (TCR) signaling.[2] Upon TCR engagement, Hpk1 is activated and subsequently phosphorylates downstream targets, such as SLP-76, leading to the attenuation of T-cell activation.[2] Hpk1 inhibitors, like **Hpk1-IN-45**, block this kinase activity, thereby promoting a more robust anti-tumor immune response.[3]



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Caption: Hpk1 signaling pathway and the inhibitory action of **Hpk1-IN-45**.

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